

An In-depth Technical Guide to 2-(2'-N-Boc-hydrazino)benzoic Acid

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Compound of Interest

Compound Name: 2-(2'-N-Boc-hydrazino)benzoic acid

Cat. No.: B111981

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Introduction

2-(2'-N-Boc-hydrazino)benzoic acid, also known as 2-(N'-tert-Butoxycarbonyl-hydrazino)-benzoic acid, is a versatile chemical intermediate with significant applications in pharmaceutical research and medicinal chemistry.^{[1][2]} The presence of a tert-butyloxycarbonyl (Boc) protecting group on the hydrazine moiety enhances the compound's stability and modulates its reactivity, making it a valuable building block in organic synthesis.^{[1][2][3]} This guide provides a comprehensive overview of its chemical properties, experimental protocols, and key applications for researchers and professionals in drug development.

Core Chemical Properties

The fundamental physicochemical properties of **2-(2'-N-Boc-hydrazino)benzoic acid** are summarized below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source(s)
CAS Number	155290-47-4	[1] [4]
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₄	[1] [4] [5]
Molecular Weight	252.27 g/mol	[1] [4] [5]
Appearance	Off-white to light brown or brown solid	[1] [6]
Purity	≥ 95% (by HPLC)	[1] [2]
Predicted Density	1.262 ± 0.06 g/cm ³	[6]
Predicted pKa	3.62 ± 0.36	[5] [6]
Storage Conditions	0-8 °C	[1] [6]

Reactivity and Applications

2-(2'-N-Boc-hydrazino)benzoic acid's unique structure makes it a crucial intermediate in several advanced chemical applications.

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of various pharmaceuticals.[\[1\]](#) The Boc-protected hydrazine group can participate in reactions to form hydrazone derivatives, which are significant in the development of therapeutic compounds, including potential anti-cancer agents.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Bioactive Molecules and Drug Discovery:** The compound serves as a valuable precursor for creating more complex bioactive molecules, contributing significantly to advancements in medicinal chemistry.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Bioconjugation:** It is employed in bioconjugation processes, which involve attaching biomolecules to other molecules or surfaces. This is critical for developing advanced drug delivery systems and diagnostic tools.[\[1\]](#)[\[2\]](#)
- **Coordination Chemistry:** Its ability to form stable complexes with metal ions opens up applications in the fields of coordination chemistry and catalysis.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **2-(2'-N-Boc-hydrazino)benzoic acid** are outlined below.

Synthesis Protocol: Boc Protection of 2-Hydrazinobenzoic Acid

This protocol describes a general method for the N-Boc protection of a hydrazinobenzoic acid, adapted from procedures for analogous compounds.^{[7][8]} The reaction involves the treatment of 2-hydrazinobenzoic acid with di-tert-butyl dicarbonate (Boc₂O).

- **Dissolution:** Dissolve 2-hydrazinobenzoic acid (1 equivalent) in a suitable solvent mixture, such as 1,4-dioxane and water.^{[7][8]}
- **Basification:** Add an aqueous base, like 1 M sodium hydroxide, to the solution to facilitate the reaction.
- **Reagent Addition:** Cool the mixture in an ice bath (0 °C). Add di-tert-butyl dicarbonate (1.2 to 2 equivalents) portion-wise to the stirred solution.^{[7][8]}
- **Reaction:** Allow the reaction to stir at 0 °C for approximately 1 hour, then let it warm to room temperature and stir overnight.^[7]
- **Work-up and Extraction:**
 - Dilute the reaction mixture with a suitable organic solvent like ethyl acetate.^[7]
 - Transfer the mixture to a separatory funnel and perform aqueous extractions.
 - Acidify the combined aqueous layers with a strong acid (e.g., 12 M HCl) until a precipitate forms.^[7]
 - Extract the product from the acidified aqueous layer using ethyl acetate (e.g., 3 times).^[7]
- **Purification:**
 - Combine the organic layers and wash with brine.^{[7][8]}

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.[7][8][9]
- Filter the drying agent and concentrate the solution under reduced pressure to yield the crude product.[7][9]
- Further purify the solid by recrystallization from a solvent system like ethyl acetate/hexane to obtain pure **2-(2'-N-Boc-hydrazino)benzoic acid**.[8]

Analytical Characterization

- High-Performance Liquid Chromatography (HPLC): Purity is typically assessed using reverse-phase HPLC.[1][2] A C18 column is often used with a gradient elution system involving mobile phases like acetonitrile and water, often with an acid modifier such as phosphoric acid.[10] Detection is commonly performed using a UV detector.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra are used to confirm the chemical structure.[11] The spectra would show characteristic peaks for the aromatic protons, the protons of the Boc group (a singlet around 1.4 ppm), and the N-H protons.[8]
- Infrared (IR) Spectroscopy: IR spectroscopy can confirm the presence of key functional groups. Expected characteristic absorption bands include N-H stretching, C=O stretching from both the carboxylic acid and the carbamate (Boc group), and aromatic C-H and C=C stretching.[8][11]
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the compound (252.27 g/mol).[11]

Visualized Workflow: Synthesis and Purification

The following diagram illustrates the logical workflow for the synthesis and purification of **2-(2'-N-Boc-hydrazino)benzoic acid**.



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Caption: Workflow for the synthesis and purification of the target compound.

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